

Safe Handling and Hazard Mitigation of 2-(2-Chloroethoxy)acetyl Chloride

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Compound of Interest

Compound Name: 2-(2-Chloroethoxy)acetyl Chloride

CAS No.: 39229-33-9

Cat. No.: B140004

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This guide provides a comprehensive overview of the safety protocols and hazard management for **2-(2-Chloroethoxy)acetyl Chloride**, a reactive chemical intermediate utilized in complex organic synthesis. As a bifunctional molecule, it serves as a valuable building block in pharmaceutical and materials science research. However, its utility is matched by significant hazards, primarily stemming from its high reactivity, corrosivity, and toxicity. This document is intended for laboratory personnel to foster a culture of safety and ensure that all handling, storage, and disposal procedures are conducted with the utmost care and adherence to established safety standards.

Chemical Identity and Physical Properties

A clear understanding of the fundamental properties of a chemical is the first step in safe handling. **2-(2-Chloroethoxy)acetyl Chloride** is a light yellow, hygroscopic oil that is sensitive to moisture.^{[1][2][3]} Its key identifiers and physical characteristics are summarized below.

Property	Value	Source(s)
IUPAC Name	2-(2-chloroethoxy)acetyl chloride	[4]
Synonyms	(2-chloroethoxy)acetyl chloride	[4][5]
CAS Number	39229-33-9	[1][4][6]
Molecular Formula	C4H6ClO2	[1][4]
Molecular Weight	156.99 g/mol	[2][4]
Appearance	Colourless to Light Yellow Oil	[2][3]
Boiling Point	89 °C @ 14 Torr	[3][6]
Density	~1.33 g/cm ³	[3][6]

Comprehensive Hazard Analysis

2-(2-Chloroethoxy)acetyl Chloride is classified as a hazardous substance requiring stringent safety measures. The primary danger lies in its acetyl chloride functional group, which reacts violently with water and other nucleophiles.[7][8] This reactivity is the root cause of its severe corrosive properties. Upon contact with moisture in the air or on biological tissues, it rapidly hydrolyzes to form hydrochloric acid (HCl), leading to severe chemical burns and respiratory tract damage.[7]

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a clear summary of its dangers.

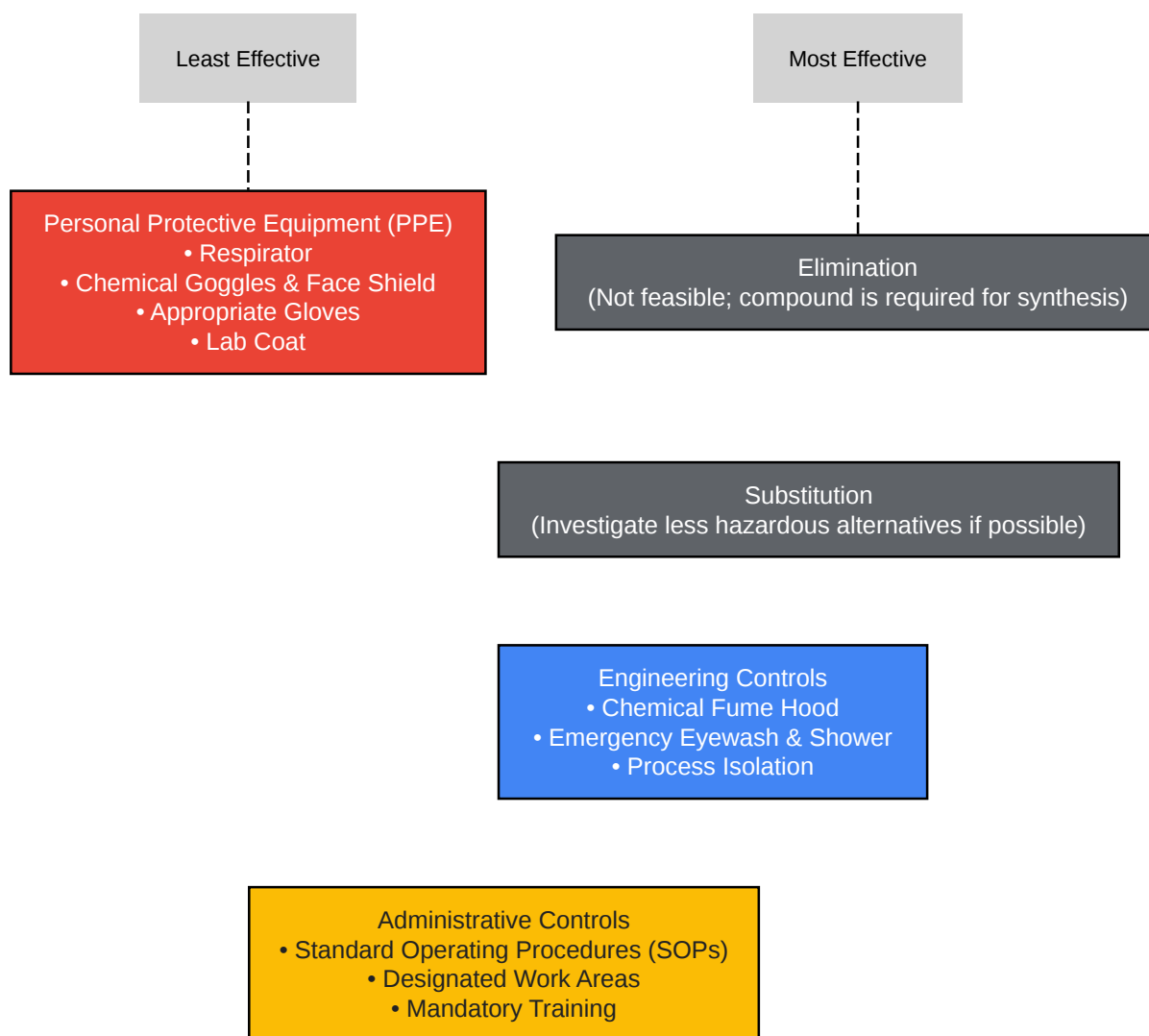
GHS Pictograms	Signal Word	Hazard Statements
	Danger	H314: Causes severe skin burns and eye damage.[1][4] [6] H335: May cause respiratory irritation.[4][5] H301 + H311 + H331: Toxic if swallowed, in contact with skin or if inhaled.[7] H290: May be corrosive to metals.[5][9]

Primary Hazards Explained:

- Corrosivity (H314): This is the most immediate and severe hazard. The acetyl chloride moiety reacts exothermically with water, generating HCl. Contact with skin or eyes will cause immediate, deep, and painful burns.[1] The lachrymatory (tear-producing) effect is also a result of this reactivity.[10]
- Respiratory Irritation & Toxicity (H335/H331): Inhalation of vapors or aerosols is extremely dangerous. The chemical is corrosive to the entire respiratory tract.[7] Initial symptoms include coughing, shortness of breath, and a burning sensation, which can rapidly progress to chemical pneumonitis and life-threatening pulmonary edema.[11][12]
- Acute Toxicity (H301/H311): The substance is classified as toxic through oral, dermal, and inhalation routes.[7][11] Systemic effects can occur following exposure.
- Reactivity: The compound reacts violently with water, alcohols, amines, and strong bases.[7] [8] Such reactions can generate significant heat and pressure, potentially leading to container rupture. It is critical to prevent contact with these incompatible materials.

Risk Mitigation and the Hierarchy of Controls

A systematic approach to safety involves implementing a hierarchy of controls, prioritizing the most effective measures first. For a hazardous chemical like **2-(2-Chloroethoxy)acetyl Chloride**, this framework is essential for minimizing risk.



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Caption: Hierarchy of controls for managing risks associated with **2-(2-Chloroethoxy)acetyl Chloride**.

Standard Operating Procedures: From Bench to Storage

Adherence to rigorous, well-defined protocols is non-negotiable.

Engineering Controls: The First Line of Defense

The primary engineering control for this compound is a certified chemical fume hood. All manipulations, including weighing, transferring, and reaction quenching, must be performed inside a fume hood to prevent vapor inhalation.^{[7][10]} Work areas must be equipped with immediately accessible and regularly tested emergency eyewash stations and safety showers.

Personal Protective Equipment (PPE): The Last Barrier

The correct selection and use of PPE are critical to prevent personal exposure.

Body Part	Required PPE	Rationale and Specifications
Respiratory	Air-purifying respirator with appropriate acid gas/organic vapor cartridges	Required when vapors or aerosols may be generated. ^[7] Ensure proper fit testing and cartridge change schedule.
Eyes/Face	Chemical splash goggles AND a full-face shield	Protects against splashes and corrosive vapors. ^{[1][13]} Standard safety glasses are insufficient.
Hands	Heavy-duty chemical-resistant gloves (e.g., Butyl rubber, Viton™)	Double-gloving is recommended. Inspect gloves for integrity before each use. Consult glove manufacturer data for breakthrough times.
Body	Flame-retardant lab coat and chemical-resistant apron	Provides a barrier against spills. Do not wear shorts or open-toed shoes in the laboratory. ^[13]

Handling Protocol

- Preparation: Cordon off the work area. Ensure the fume hood is functioning correctly. Have spill cleanup materials and quenching agents (e.g., sodium bicarbonate solution for neutralization) ready.

- Inert Atmosphere: Due to its hygroscopic and water-reactive nature, handle the compound under an inert atmosphere (e.g., nitrogen or argon) whenever possible.[1][3][7]
- Transfers: Use gastight syringes or cannulation techniques for liquid transfers to minimize exposure to air. Work slowly to avoid generating aerosols.
- Post-Handling: Thoroughly decontaminate all equipment and the work area. Wash hands and arms thoroughly with soap and water after removing PPE.[1][7] Contaminated clothing must be removed immediately and decontaminated before reuse.[1]

Storage Requirements

Proper storage is crucial to maintain chemical integrity and prevent hazardous situations.

- Condition: Store in a cool, dry, well-ventilated area, typically in a refrigerator (2-8°C).[1][2][9]
- Atmosphere: Store under an inert atmosphere.[1][7] The container must be tightly sealed to prevent moisture ingress.[8][10]
- Location: Keep in a dedicated corrosives cabinet, away from incompatible materials, especially water, bases, and alcohols.[8][10]
- Container: Use the original manufacturer's container or one made of compatible material. Do not store in metal containers.[10]

Emergency Response and First Aid

In the event of an exposure or spill, immediate and correct action is vital.

First Aid Measures

Exposure Route	Immediate Action Protocol
Inhalation	<ol style="list-style-type: none">1. Immediately move the victim to fresh air.[1][7]2. Call for immediate medical assistance.[7][10]3. If breathing is difficult or has stopped, trained personnel should provide artificial respiration.[7][10]
Skin Contact	<ol style="list-style-type: none">1. Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing all contaminated clothing and shoes.[1][7][14]2. Use the emergency safety shower if the contact area is large.3. Seek immediate medical attention.[7]
Eye Contact	<ol style="list-style-type: none">1. Immediately flush eyes with large amounts of water for at least 15 minutes, holding the eyelids open to ensure thorough rinsing.[1][10][14]2. Remove contact lenses if present and easy to do so.[1]3. Call for an immediate medical evaluation by an ophthalmologist.[7][8]
Ingestion	<ol style="list-style-type: none">1. Do NOT induce vomiting.[1][10]2. If the person is conscious, rinse their mouth with water and have them drink one or two glasses of water.[7]3. Seek immediate medical attention. Ingestion can cause severe damage and perforation of the digestive tract.[10]

Spill and Leak Management

- Small Spills (in a fume hood):
 - Alert others in the area.
 - Wearing appropriate PPE, absorb the spill with an inert, dry material like vermiculite or sand. Do NOT use combustible materials like paper towels.

- Carefully collect the absorbed material into a labeled, sealable container for hazardous waste.
- Decontaminate the area, then wash thoroughly.
- Large Spills:
 - Evacuate the immediate area and alert personnel.
 - Activate the facility's emergency response team.
 - Prevent the spill from entering drains or waterways.^[7]^[14]
 - Only trained personnel with appropriate respiratory protection and PPE should attempt to clean up the spill.

Disposal Considerations

Chemical waste must be managed responsibly to protect personnel and the environment.

- All waste containing **2-(2-Chloroethoxy)acetyl Chloride**, including empty containers and contaminated materials, must be treated as hazardous waste.
- Collect waste in clearly labeled, compatible, and sealed containers.
- Never dispose of this chemical down the drain.^[7]
- Follow all local, state, and federal regulations for hazardous waste disposal.

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